

Commercial availability and suppliers of Methyl 3-Fluorofuran-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-Fluorofuran-2-carboxylate*

Cat. No.: *B11714457*

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In-depth Technical Guide: Methyl 3-Fluorofuran-2-carboxylate

A comprehensive review of the current knowledge on **Methyl 3-Fluorofuran-2-carboxylate** reveals that this compound is not commercially available and has not been documented in scientific literature. Extensive searches of chemical supplier databases and scholarly articles did not yield any information regarding its synthesis, properties, or commercial sources.

This lack of data suggests that **Methyl 3-Fluorofuran-2-carboxylate** is a novel or as-yet-unsynthesized compound. For researchers, scientists, and drug development professionals interested in this specific molecule, it would likely require a custom synthesis pathway.

While no direct experimental data exists for **Methyl 3-Fluorofuran-2-carboxylate**, this guide will provide a hypothetical exploration of potential synthetic strategies based on established methodologies for the synthesis of analogous fluorinated furan derivatives. This theoretical framework can serve as a starting point for chemists aiming to produce this compound.

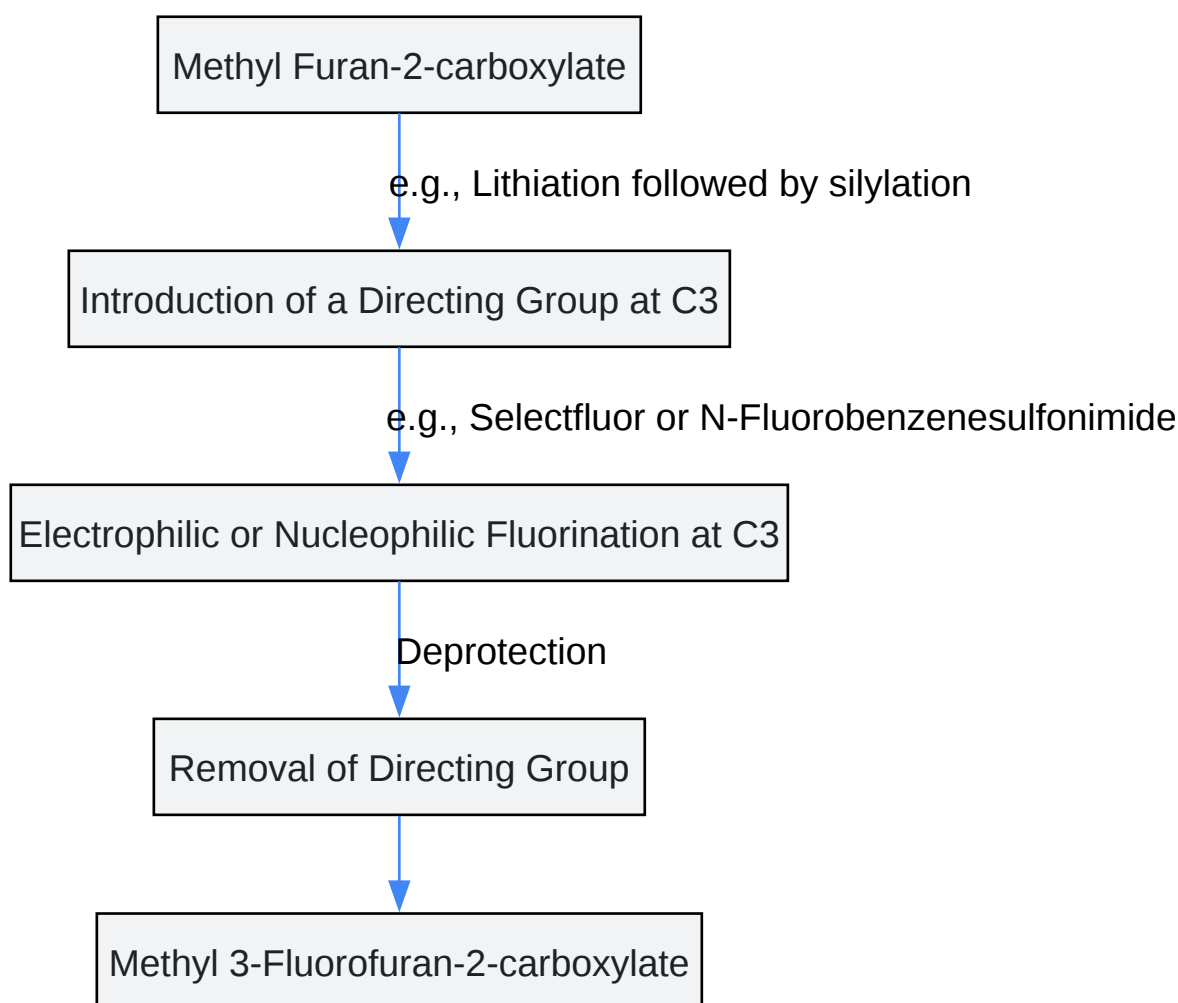
Hypothetical Synthetic Pathways

The synthesis of **Methyl 3-Fluorofuran-2-carboxylate** presents a significant challenge due to the inherent reactivity of the furan ring and the specific regioselectivity required for the

introduction of the fluorine atom at the 3-position. Based on existing literature for similar compounds, two potential logical workflows are proposed.

Workflow 1: Late-Stage Fluorination

This approach would involve the synthesis of a suitable furan-2-carboxylate precursor, followed by the introduction of the fluorine atom at a later stage.

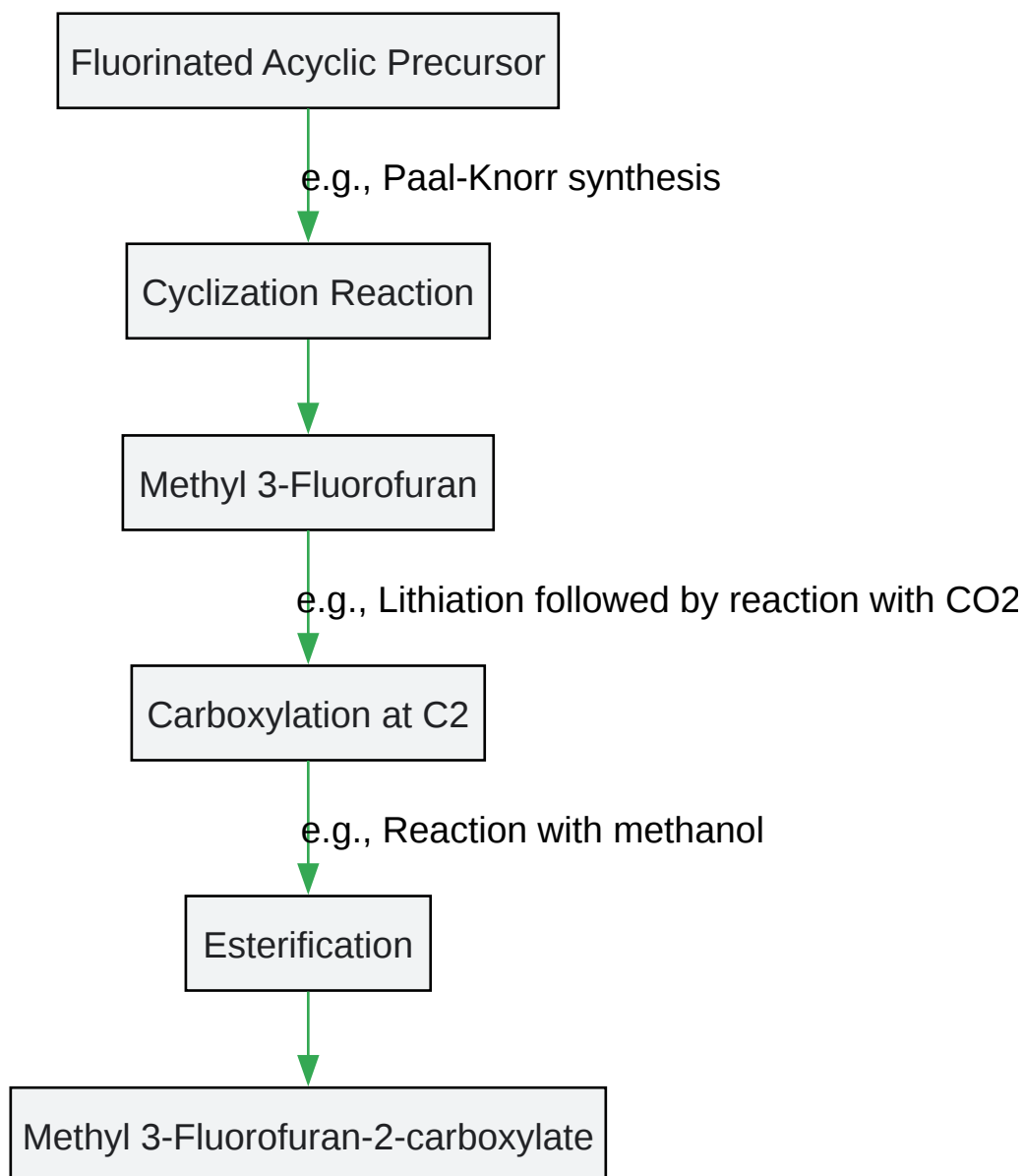


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Figure 1: A potential late-stage fluorination workflow for the synthesis of **Methyl 3-Fluorofuran-2-carboxylate**.

Workflow 2: Ring Formation from a Fluorinated Precursor

An alternative strategy would involve the construction of the furan ring from a starting material that already contains the required fluorine atom.



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